Application Notes and Protocols for Shear Bond Strength Testing of Panavia TC

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Compound of Interest

Compound Name:	*Panavia TC*
CAS No.:	*136959-71-2*
Cat. No.:	*B1179519*

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These application notes provide a detailed protocol for researchers, scientists, and drug development professionals to conduct shear bond strength testing of **Panavia TC**, a resin cement. The following sections outline the necessary materials, step-by-step experimental procedures, and data presentation guidelines.

Data Presentation

The following table summarizes shear bond strength (SBS) data for various Panavia products as reported in the literature. This allows for a comparative understanding of the bonding efficacy of these dental cements to different substrates.

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Panavia Product	Substrate	Mean SBS (MPa)	Standard Deviation (MPa)	Storage/Aging Conditions
Panavia 21	Dentin	13.4	2.9	24 hours water storage
Panavia 21	Dentin	11.1	2.8	24 hours water storage + 1500 thermocycles (5°C/55°C)[1]
Panavia V5	Dentin	43.8	-	24 hours in 37°C water
Panavia V5	Zirconia	-	-	24 hours in 37°C water and thermocycling (3,000 cycles, 4°C-60°C)
Panavia F2.0	Titanium	26.43	6.94	24 hours storage
Panavia F2.0	Titanium	21.74	6.75	24 hours storage + 5000 thermocycles[2]

Experimental Protocols

This section details the methodology for shear bond strength testing of **Panavia TC**, synthesized from manufacturer's instructions and published research studies. The protocol adheres to the general principles outlined in ISO 29022 for notched-edge shear bond strength testing.[3][4][5][6]

1. Substrate Preparation (Human Dentin)

- Tooth Selection and Storage:
  - Use caries-free human third molars extracted within the last 6 months.[5]

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- Immediately after extraction, thoroughly clean the teeth of any adherent tissue and blood by rinsing under running water.[5]
- Store the teeth in water at 4°C until use to prevent dehydration and protein denaturation.[5]

- Embedding and Sectioning:
  - Embed the teeth in acrylic resin discs.
  - Use a low-speed diamond saw under water cooling to create a flat dentin surface.
- Polishing:
  - Grind the exposed dentin surface with 600-grit silicon carbide (SiC) paper for 60 seconds to create a standardized smear layer.[7]
  - Rinse the polished surface thoroughly with water to remove debris.

2. Bonding Procedure

- Primer Application:
  - Apply ED PRIMER Liquid A and B to the prepared dentin surface according to the manufacturer's instructions for Panavia 21.[8]
- Cement Application:
  - Dispense equal amounts of **Panavia TC** catalyst and universal pastes onto a mixing pad and mix thoroughly.[8]
  - Place a single-sided adhesive Teflon tape with a 3 mm diameter hole over the prepared dentin surface to define the bonding area.[7]
  - Apply the mixed **Panavia TC** paste into the hole in the Teflon tape.
- Restoration Placement:

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- Place a pre-treated restorative material (e.g., a stainless steel cylinder or a composite resin rod) onto the cement.[7][9]
- Apply a constant load of 100g to the restoration for 10 minutes to allow for self-curing.[7]
- Remove any excess cement from the margins.
- Apply a layer of OXYGUARD II to the margins to prevent an oxygen-inhibited layer and ensure complete polymerization in an anaerobic environment.[8]

3. Specimen Storage and Aging

- Initial Storage:
  - Store the bonded specimens in a humidor at approximately 95% relative humidity for 10 minutes.[7]
  - Subsequently, immerse the specimens in distilled water at 37°C for 24 hours before testing.[7]
- Thermocycling (Optional):
  - For studies investigating the durability of the bond, subject the specimens to thermocycling.
  - A common regimen involves 1500 to 5000 cycles in water baths at 5°C and 55°C with a dwell time of 30 seconds in each bath.[1][2]

4. Shear Bond Strength Testing

- Testing Apparatus:
  - Use a universal testing machine with a shear loading fixture.
- Procedure:
  - Secure the specimen in the testing machine.

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- Apply a shear force to the base of the restoration-cement interface at a crosshead speed of 1 mm/min until fracture occurs.[7][10]

- Data Calculation:
  - Record the load at which failure occurs (in Newtons).
  - Calculate the shear bond strength in megapascals (MPa) by dividing the failure load by the bonding area (in mm²).

5. Failure Mode Analysis

- After debonding, examine the fractured surfaces under a stereomicroscope at 40x magnification to determine the mode of failure.
- Classify the failure as:
  - Adhesive: Failure at the interface between the dentin and the cement.
  - Cohesive in cement: Failure within the cement itself.
  - Cohesive in dentin: Failure within the dentin.
  - Mixed: A combination of adhesive and cohesive failure.

Mandatory Visualization



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Caption: Workflow for Shear Bond Strength Testing of **Panavia TC**.

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